

# Essential Guide to the Safe Disposal of Ac-AAVALLPAVLLALLAP-YVAD-CHO

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ac-AAVALLPAVLLALLAP-YVAD-CHO

Cat. No.: B12372431

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals: A Procedural Overview for the Proper Management and Disposal of a Cell-Permeable Caspase-1 Inhibitor.

This document provides crucial safety and logistical information for the proper handling and disposal of **Ac-AAVALLPAVLLALLAP-YVAD-CHO**, a cell-permeable and potent caspase-1 inhibitor. Adherence to these guidelines is essential to ensure laboratory safety and environmental compliance.

## I. Understanding the Compound

**Ac-AAVALLPAVLLALLAP-YVAD-CHO** is a modified peptide designed to be cell-permeable, allowing it to act as a highly specific and reversible inhibitor of caspase-1, also known as Interleukin-1 $\beta$  Converting Enzyme (ICE).[1] Its unique composition includes a hydrophobic sequence derived from Kaposi fibroblast growth factor (K-FGF), which facilitates its entry into cells.[1] This compound is a valuable tool in research, particularly in studies related to apoptosis, inflammation, and cancer.[1][2]

## II. Quantitative Data Summary

For ease of reference, the key quantitative data for **Ac-AAVALLPAVLLALLAP-YVAD-CHO** and its core inhibitory component, Ac-YVAD-CHO, are summarized in the table below.

Property	Ac-AAVALLPAVLLALLAP-YVAD-CHO	Ac-YVAD-CHO (Inhibitor Component)
Synonyms	Caspase-1 Inhibitor I, Cell-Permeable; ICE Inhibitor I, Cell-permeable	Caspase-1 Inhibitor I; L 709049; N-Ac-Tyr-Val-Ala-Asp-CHO
Molecular Formula	C <sub>97</sub> H <sub>160</sub> N <sub>20</sub> O <sub>24</sub>	C <sub>23</sub> H <sub>32</sub> N <sub>4</sub> O <sub>8</sub>
Molecular Weight	1990.43 g/mol	492.5 g/mol
Purity	≥97% (HPLC)	≥95%
Solubility	DMSO: 5 mg/mL	DMF: 30 mg/mL, DMSO: 30 mg/mL, Ethanol: 30 mg/mL, PBS (pH 7.2): 5 mg/mL
Inhibitory Constant (K <sub>i</sub> )	~1 nM for caspase-1	0.76 nM for human caspase-1

Data compiled from multiple sources.[\[1\]](#)[\[3\]](#)

### III. Experimental Protocol: Reconstitution and Storage

Proper preparation and storage are critical to maintaining the efficacy and safety of **Ac-AAVALLPAVLLALLAP-YVAD-CHO**.

Reconstitution Protocol:

- Centrifuge the vial at a low speed to ensure the solid material is at the bottom.
- Based on the desired stock concentration, slowly add the appropriate volume of a suitable solvent, such as DMSO.
- Vortex gently to fully dissolve the peptide.
- For long-term storage, it is recommended to aliquot the reconstituted solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

#### Storage Conditions:

- Solid Form: Store at -20°C.
- Reconstituted Solution: Aliquot and freeze at -20°C. Stock solutions are generally stable for up to one month at -20°C.<sup>[1]</sup>

## IV. Proper Disposal Procedures

The disposal of **Ac-AAVALLPAVLLALLAP-YVAD-CHO** and its containers must be conducted in accordance with all applicable federal, state, and local environmental regulations. As a synthetic peptide with biological activity, it should be treated as chemical waste.

#### Step-by-Step Disposal Guide:

- Waste Identification: Classify all materials contaminated with **Ac-AAVALLPAVLLALLAP-YVAD-CHO**, including unused product, solutions, and contaminated labware (e.g., pipette tips, tubes, gloves), as chemical waste.
- Waste Segregation:
  - Solid Waste: Collect all contaminated solid materials in a designated, clearly labeled, and sealed hazardous waste container.
  - Liquid Waste: Collect all solutions containing the compound in a separate, leak-proof, and clearly labeled hazardous waste container. Do not mix with other incompatible waste streams.
- Container Labeling: Ensure all waste containers are accurately labeled with the chemical name ("**Ac-AAVALLPAVLLALLAP-YVAD-CHO**"), concentration (if applicable), and appropriate hazard warnings.
- Storage of Waste: Store the sealed waste containers in a designated secondary containment area, away from incompatible materials, until collection by certified hazardous waste personnel.
- Professional Disposal: Arrange for the disposal of the chemical waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste

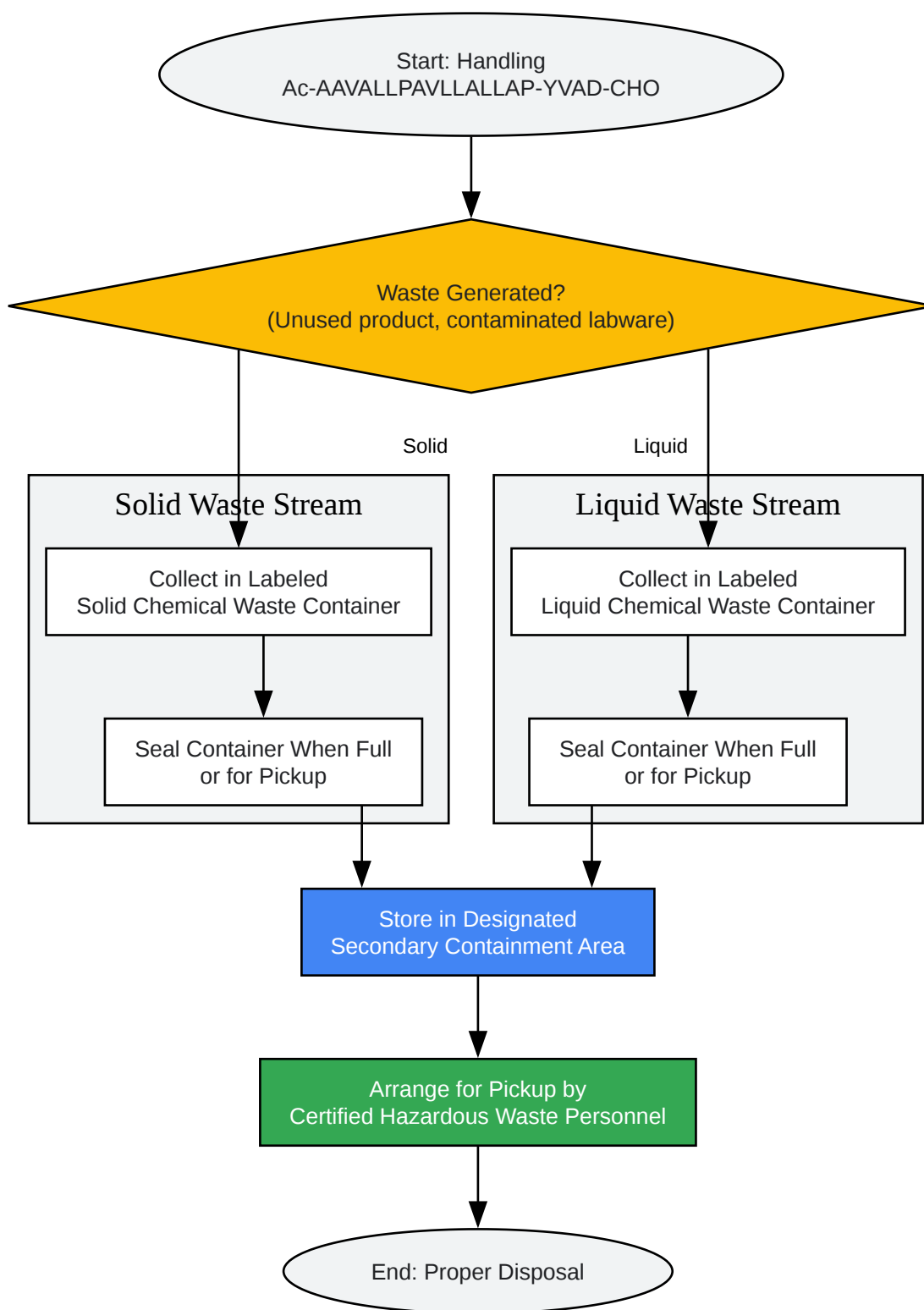
disposal company.

#### Important Considerations:

- Do not dispose of this compound down the drain or in the regular trash.
- Consult your institution's specific safety and disposal protocols, as they may have additional requirements.
- Always wear appropriate Personal Protective Equipment (PPE), including safety glasses, gloves, and a lab coat, when handling the compound and its waste.

## V. Visualizing the Disposal Workflow

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **Ac-AAVALLPAVLLALLAP-YVAD-CHO**.



[Click to download full resolution via product page](#)

Caption: Disposal workflow for **Ac-AAVALLPAVLLALLAP-YVAD-CHO**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Caspase-1抑制剂, 细胞可渗透 The Caspase-1 Inhibitor I, Cell-Permeable controls the biological activity of Caspase-1. This small molecule/inhibitor is primarily used for Cancer applications. | Sigma-Aldrich [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 2. [medchemexpress.com](https://medchemexpress.com) [[medchemexpress.com](https://medchemexpress.com)]
- 3. [caymanchem.com](https://caymanchem.com) [[caymanchem.com](https://caymanchem.com)]
- To cite this document: BenchChem. [Essential Guide to the Safe Disposal of Ac-AAVALLPAVLLALLAP-YVAD-CHO]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12372431#ac-aavallpavllallap-yvad-cho-proper-disposal-procedures>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)